

1,3,5-Trichloro-2-iodobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1,3,5-Trichloro-2-iodobenzene

Cat. No.: B1295845

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Technical Guide: 1,3,5-Trichloro-2-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3,5-trichloro-2-iodobenzene**, a halogenated aromatic compound with applications in organic synthesis and materials science. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

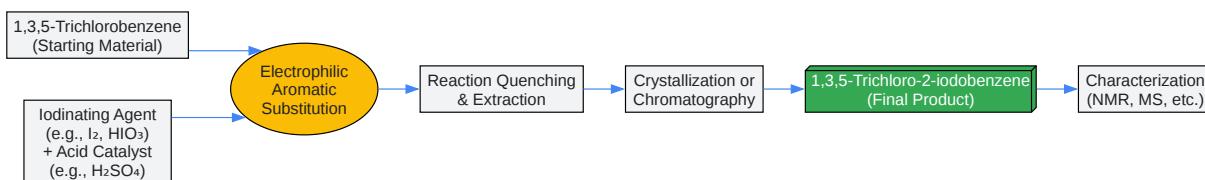
Core Compound Data

1,3,5-Trichloro-2-iodobenzene is a solid, crystalline compound at room temperature. The key quantitative data for this compound are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₂ Cl ₃ I ^[1] ^[2] ^[3]
Molecular Weight	307.34 g/mol ^[2] ^[4] ^[5]
CAS Registry Number	6324-50-1 ^[2]
Appearance	White to off-white solid ^[6]
Melting Point	53-56 °C ^[2] ^[6]
Boiling Point	297.5 ± 35.0 °C at 760 mmHg ^[6]
Purity	97% ^[6]
InChI	1S/C6H2Cl3I/c7-3-1-4(8)6(10)5(9)2-3/h1-2H ^[1] ^[2]
Canonical SMILES	C1=C(C=C(C(=C1Cl)I)Cl)Cl ^[1]

Chemical Structure and Visualization

The molecular structure of **1,3,5-trichloro-2-iodobenzene** consists of a benzene ring substituted with three chlorine atoms and one iodine atom. The substitution pattern is crucial for its chemical reactivity and physical properties.



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